

Technical Guide: 4-Bromo-3-fluoro-alpha-methylphenylacetic Acid

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Compound of Interest

Compound Name: *2-Fluoro-4-bromophenylpropanoic acid*

Cat. No.: *B7580558*

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Nomenclature, Synthesis, and Pharmaceutical Utility

Part 1: Chemical Identity & Nomenclature Ecosystem

In the context of drug development—specifically for the Flurbiprofen class of NSAIDs—this compound serves as the halogenated scaffold upon which the biphenyl core is constructed. While "4-bromo-3-fluoro-alpha-methylphenylacetic acid" is a valid descriptive name, it is chemically synonymous with 2-(4-bromo-3-fluorophenyl)propanoic acid. The latter is preferred in IUPAC conventions because the "alpha-methylacetic acid" moiety is structurally identical to "propanoic acid."

Synonym Reference Table

Naming Convention	Name / Identifier	Contextual Usage
IUPAC (Preferred)	2-(4-bromo-3-fluorophenyl)propanoic acid	Standard for regulatory filings and publications.
Chemical Description	4-bromo-3-fluoro-alpha-methylphenylacetic acid	Emphasizes the phenylacetic acid skeleton; common in older patents.
Alternative IUPAC	2-(4-bromo-3-fluorophenyl)propionic acid	Widely used in industrial chemistry (Propionic vs Propanoic).
Historical/Trivial	4-bromo-3-fluorohydratropic acid	"Hydratropic acid" is the trivial name for 2-phenylpropionic acid.
CAS Registry Number	916610-55-4	Primary identifier for the racemic acid.
Molecular Formula	C ₉ H ₈ BrFO ₂	Used for mass balance and elemental analysis.
SMILES	<chem>CC(C1=CC(=C(C=C1)Br)F)C(=O)O</chem>	For chemoinformatics and database searching.

Part 2: Structural Logic & Chirality

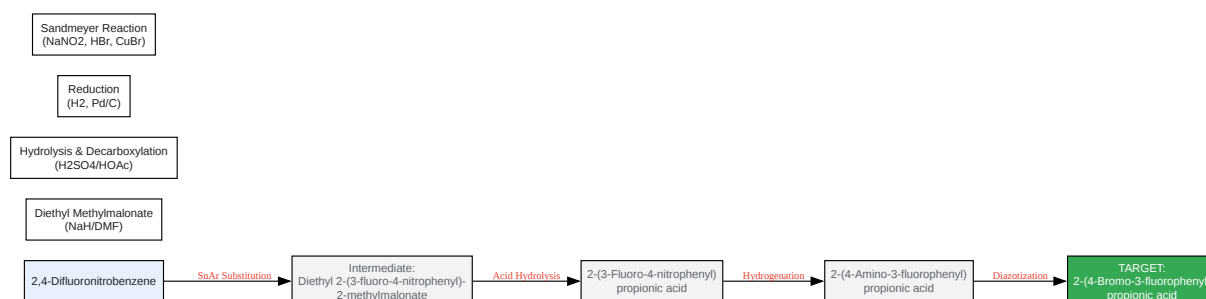
The term "alpha-methyl" indicates a substitution at the benzylic carbon (the alpha carbon relative to the carboxyl group). This substitution creates a chiral center.

- **Chirality:** The compound exists as a pair of enantiomers, (R) and (S).
- **Pharmaceutical Relevance:** Most "profen" drugs (ibuprofen, flurbiprofen) are administered as racemates, though the (S)-enantiomer is typically the pharmacologically active COX inhibitor.
- **Structural Diagram:** The bromine atom at position 4 and the fluorine atom at position 3 are positioned to allow for subsequent metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura) to form the biphenyl structure of Flurbiprofen.

Part 3: Synthetic Utility & Protocols

The synthesis of this compound is a classic example of regioselective aromatic substitution followed by functional group interconversion. The most authoritative route avoids the poor selectivity of direct bromination by using a Sandmeyer approach starting from a nitro-precursor.

Mechanistic Workflow (DOT Visualization)



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Figure 1: Step-wise synthesis of the target acid from 2,4-difluoronitrobenzene via the Sandmeyer route.

Detailed Experimental Protocol (Authoritative Route)

1. Nucleophilic Aromatic Substitution (SnAr):

- Reagents: 2,4-difluoronitrobenzene, Diethyl methylmalonate, Sodium hydride (NaH).
- Logic: The nitro group is a strong electron-withdrawing group (EWG) that activates the para-fluorine toward nucleophilic attack. The ortho-fluorine is less reactive due to steric hindrance and the specific electronic vectors of the transition state.

- Outcome: Formation of the aryl-malonate adduct.

2. Hydrolysis and Decarboxylation:

- Reagents: Concentrated HCl or H₂SO₄/Acetic Acid, reflux.
- Logic: Acidic hydrolysis converts the diester to a dicarboxylic acid, which is unstable (gem-diacid) and spontaneously decarboxylates upon heating to form the alpha-methyl acid (propionic acid backbone).

3. Nitro Reduction:

- Reagents: H₂ gas (balloon or Parr shaker), 10% Pd/C catalyst, Methanol/Ethanol.
- Logic: Standard catalytic hydrogenation reduces the nitro group (-NO₂) to an aniline amine (-NH₂).

4. Sandmeyer Reaction (The Critical Halogenation):

- Reagents: Sodium Nitrite (NaNO₂), HBr (48%), CuBr (Copper(I) bromide).
- Procedure:
 - Cool the amine solution to 0–5°C in HBr(aq).
 - Add NaNO₂ dropwise to form the diazonium salt (Ar-N₂⁺). Critical: Keep temperature <5°C to prevent decomposition to phenol.
 - Transfer the cold diazonium solution into a heated solution of CuBr/HBr (60°C).
 - Observation: Evolution of N₂ gas indicates successful substitution of the diazo group by bromine.

Part 4: Analytical Characterization (Self-Validating)

To verify the identity of the synthesized compound, researchers should look for the following spectral signatures.

¹H NMR (Proton NMR) - 400 MHz, CDCl₃

Shift (δ)	Multiplicity	Integration	Assignment	Structural Logic
~1.50	Doublet (d)	3H	-CH ₃	The alpha-methyl group, split by the single adjacent methine proton.
~3.70	Quartet (q)	1H	-CH-	The benzylic methine proton, split by the three methyl protons.
~7.0 - 7.6	Multiplet	3H	Ar-H	Aromatic protons. The pattern will be complex (ABC system) due to ¹ H- ¹⁹ F coupling.
~11.0	Broad Singlet	1H	-COOH	Carboxylic acid proton (exchangeable with D ₂ O).

¹⁹F NMR (Fluorine NMR)

- Signal: A single distinct peak (typically around -100 to -120 ppm relative to CFCI₃).
- Coupling: If proton-coupled, it will appear as a quartet (coupling to Ar-H) or complex multiplet.

Part 5: Safety & Handling

- Hazards: As an alpha-halo/phenylacetic acid derivative, the compound is likely corrosive and an irritant to mucous membranes.

- Handling:
 - Use butyl rubber or nitrile gloves.
 - Handle exclusively in a fume hood to avoid inhalation of dust.
 - Storage: Store in a cool, dry place. Acids can be hygroscopic; keep the container tightly sealed to prevent hydrolysis or "caking."

References

- Synthesis of Flurbiprofen via Suzuki Reaction. Moodle Units (University of Trieste). Describes the preparation of 4-Bromo-3-fluoro- α -methylphenylacetic acid from 2,4-difluoronitrobenzene.
- 2-(4-Bromo-3-fluorophenyl)propanoic acid (CAS 916610-55-4). Accela ChemBio.[1] Commercial entry confirming CAS and nomenclature.[1][2][3]
- Flurbiprofen Synthesis Patents. Google Patents / PatSnap. Detailing the Sandmeyer and coupling routes.

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Sources

- 1. 916610-55-4, 2-(4-Bromo-3-fluorophenyl)propanoic Acid- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [accelachem.com]
- 2. 2-Bromo-3-phenylpropanoic acid | C₉H₉BrO₂ | CID 167544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(4-Fluorophenyl)propionic acid | CAS#:459-31-4 | Chemsrcc [chemsrc.com]
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